

# In-Depth Technical Guide to 4-Methylanisole-d7: Purity and Isotopic Enrichment

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## Compound of Interest

Compound Name: 4-Methylanisole-d7

Cat. No.: B1460599

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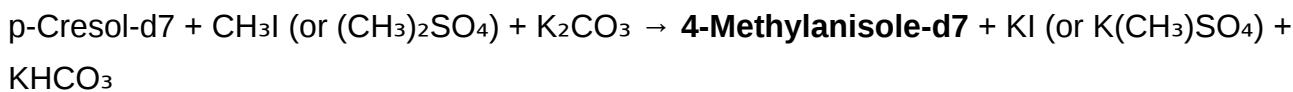
This technical guide provides a comprehensive overview of the synthesis, purity analysis, and isotopic enrichment determination of **4-Methylanisole-d7**. This deuterated analog of 4-methylanisole is a valuable internal standard for mass spectrometry-based quantitative analysis in various stages of drug development and metabolism studies.

## Synthesis of 4-Methylanisole-d7

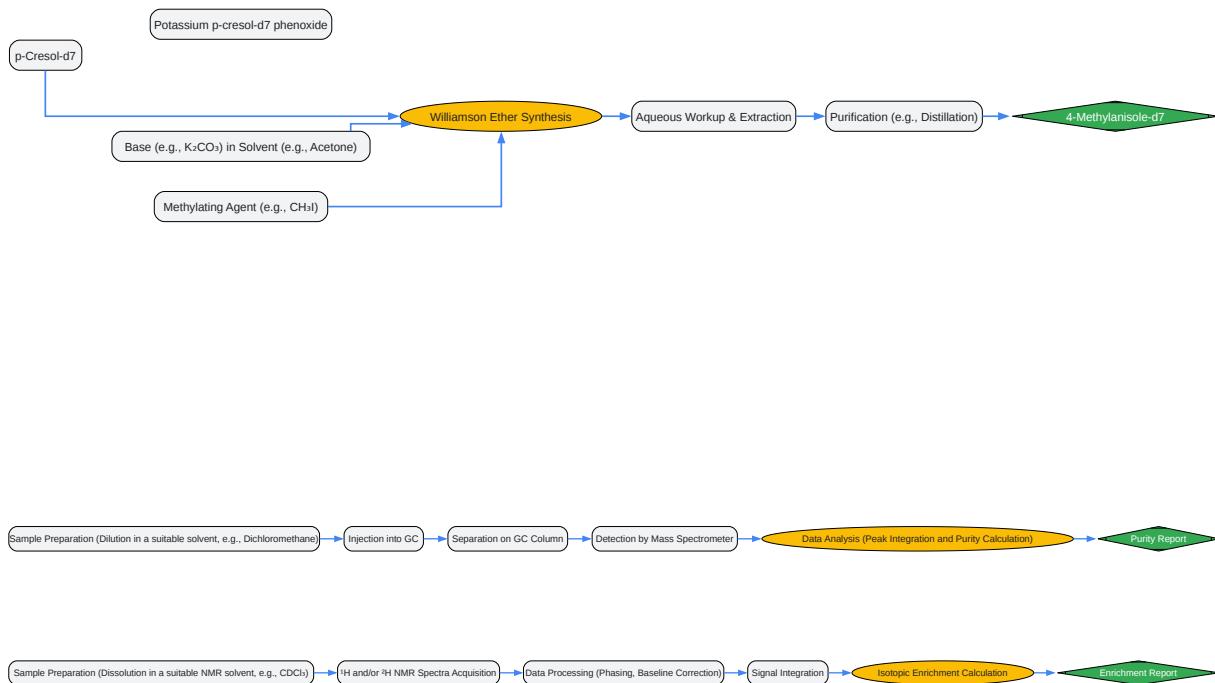
The most common and efficient method for the synthesis of **4-Methylanisole-d7** is through the methylation of deuterated p-cresol (p-cresol-d7). This reaction, a Williamson ether synthesis, involves the deprotonation of the phenolic hydroxyl group of p-cresol-d7 to form a phenoxide, which then acts as a nucleophile to attack a methylating agent.

A plausible synthetic pathway involves the use of a deuterated precursor, p-cresol-d7, which is commercially available. The methylation is typically achieved using a methylating agent such as methyl iodide or dimethyl sulfate in the presence of a base like potassium carbonate.

Reaction:



The logical workflow for the synthesis is depicted below:



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